Spectroscopic data of 5-Bromo-2,4-dimethyl-1,3-thiazole

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Compound of Interest

Compound Name:	*5-Bromo-2,4-dimethyl-1,3-thiazole*
CAS No.:	*28599-52-2*
Cat. No.:	*B1267229*

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An In-Depth Technical Guide to the Spectroscopic Characterization of **5-Bromo-2,4-dimethyl-1,3-thiazole**

Authored by: A Senior Application Scientist

Introduction: The Analytical Imperative for a Versatile Heterocycle

5-Bromo-2,4-dimethyl-1,3-thiazole is a substituted heterocyclic compound with the molecular formula C_5H_6BrNS.[1] Its structure, featuring a five-membered aromatic ring containing both sulfur and nitrogen, makes it a valuable and versatile building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents and functional materials. The precise arrangement of its substituents—a bromine atom and two methyl groups—dictates its reactivity and potential applications.

For researchers in drug development and materials science, unambiguous structural confirmation is not merely a procedural step; it is the foundation of reliable and reproducible research. This guide provides an in-depth analysis of the core spectroscopic techniques

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required to fully characterize **5-Bromo-2,4-dimethyl-1,3-thiazole**. We will move beyond simple data reporting to explore the causal relationships behind the spectral features and the rationale for specific experimental choices, ensuring a robust and validated analytical workflow.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in an organic molecule. By probing the magnetic properties of ^{1}H and ^{13}C nuclei, we can construct a detailed map of the molecular structure.

^{1}H NMR Spectroscopy: Proton Environment Analysis

The ^{1}H NMR spectrum provides information on the number of distinct proton environments, their electronic surroundings, and the proximity of neighboring protons. For **5-Bromo-2,4-dimethyl-1,3-thiazole**, the spectrum is expected to be simple, showing two distinct signals corresponding to the two methyl groups.

Expected ^{1}H NMR Data (400 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~2.65	**Singlet**	**3H**	**C2–CH_3**

| ~2.40 | Singlet | 3H | C4–CH_3 |

Interpretation and Experimental Rationale:

The two methyl groups are in different chemical environments, leading to two separate signals.

- C2–CH_3 (~2.65 ppm): The proton signal for the methyl group at the C2 position is typically found further downfield. This is because the C2 carbon is situated between two electronegative heteroatoms (N and S), which withdraw electron density and "deshield" the attached protons, causing them to resonate at a higher frequency.

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- C4–CH_3 (~2.40 ppm): The methyl group at the C4 position is adjacent to the C5-Br bond and the C=N bond. Its chemical shift is influenced by the overall electronic structure of the thiazole ring.

The absence of signal splitting (i.e., both signals are singlets) is a critical piece of evidence. It confirms that neither methyl group has adjacent protons within three bonds, which is consistent with the proposed structure.

Protocol: Acquiring the ^1H NMR Spectrum

- Sample Preparation: Weigh approximately 5-10 mg of solid **5-Bromo-2,4-dimethyl-1,3-thiazole** and transfer it to a clean, dry NMR tube.
- Solvent Selection & Addition: Add approximately 0.6-0.7 mL of a deuterated solvent, such as deuterated chloroform ($CDCl_3$). $CDCl_3$ is a common first choice for its excellent dissolving power for many organic compounds and a single, well-known residual solvent peak at ~7.26 ppm.[2] If the compound shows poor solubility, deuterated dimethyl sulfoxide (DMSO-d_6) is a suitable alternative.[3]
- Standard Addition: Add a small drop of a reference standard, typically tetramethylsilane (TMS), which is defined as 0.00 ppm. Most modern spectrometers can also reference the residual solvent peak, making the addition of TMS optional.
- Homogenization: Cap the NMR tube and gently invert it several times or use a vortex mixer on a low setting to ensure the sample is fully dissolved and the solution is homogeneous.
- Instrument Setup: Insert the tube into the NMR spectrometer. The instrument is tuned to the ^1H frequency (e.g., 400 MHz), and the magnetic field is "locked" onto the deuterium signal from the solvent to correct for any field drift during acquisition. The sample is "shimmed" to optimize the homogeneity of the magnetic field, resulting in sharp, well-resolved peaks.
- Data Acquisition: A standard ^1H pulse program is executed. Typically, 8 to 16 scans are acquired and averaged to improve the signal-to-noise ratio. The total acquisition time is usually 1-2 minutes.
- Data Processing: The resulting Free Induction Decay (FID) is Fourier transformed to generate the frequency-domain spectrum. The spectrum is then phased, baseline-corrected,

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and referenced to TMS or the solvent peak. The signals are integrated to determine the relative ratio of protons.

^{13}C NMR Spectroscopy: Carbon Backbone Elucidation

The ^{13}C NMR spectrum reveals all unique carbon atoms within the molecule. It is instrumental in confirming the carbon framework and identifying the presence of quaternary carbons (carbons with no attached protons).

Expected ^{13}C NMR Data (101 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Assignment
~167	**C2**
~150	C4
~115	C5
~19	C2–CH_3

| ~16 | C4–CH_3 |

Note: Specific chemical shifts for thiazole carbons can vary based on substituents and solvent. These assignments are based on typical values for substituted thiazoles.[4][5]

Interpretation and Experimental Rationale:

- Thiazole Ring Carbons (C2, C4, C5): These carbons resonate in the downfield region (115-170 ppm), which is characteristic of aromatic and heteroaromatic systems. The C2 carbon, positioned between N and S, is the most deshielded. The C5 carbon, bonded to the electronegative bromine atom, also experiences significant deshielding, though its exact position can be influenced by other electronic factors.
- Methyl Carbons (~16-19 ppm): The two methyl carbons appear in the upfield aliphatic region, as expected. Their distinct chemical shifts confirm they are in non-equivalent environments.

Diagram: NMR Structural Assignments

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Below is a diagram of **5-Bromo-2,4-dimethyl-1,3-thiazole** with atoms labeled corresponding to the NMR assignments.

Caption: Molecular structure with key atoms labeled for NMR correlation.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Probing Functional Groups

FT-IR spectroscopy identifies the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to specific bond vibrations (stretching, bending).

Expected FT-IR Data (KBr Pellet or ATR)

Wavenumber (cm^{-1})	Vibration Type	Assignment
3000-2850	**C–H Stretch**	**Methyl (CH_3) groups**
~1600-1500	C=N Stretch	Thiazole ring
~1450-1350	C–H Bend	Methyl (CH_3) groups

| ~1300-1000 | Ring Vibrations | C–N, C–S stretches |

Interpretation and Experimental Rationale:

The IR spectrum provides a unique "fingerprint" for the molecule.

- C-H Vibrations: The absorptions between 3000-2850 cm^{-1} and 1450-1350 cm^{-1} are definitive evidence for the presence of the methyl groups' sp^3 hybridized C-H bonds.
- Ring Vibrations: The C=N stretching vibration is characteristic of the thiazole ring. The region between 1300 cm^{-1} and 1000 cm^{-1} contains a complex series of absorptions resulting from the stretching and bending of the entire heterocyclic ring structure, which is highly characteristic of the molecule itself.[6]

Protocol: Acquiring the FT-IR Spectrum (ATR Method)

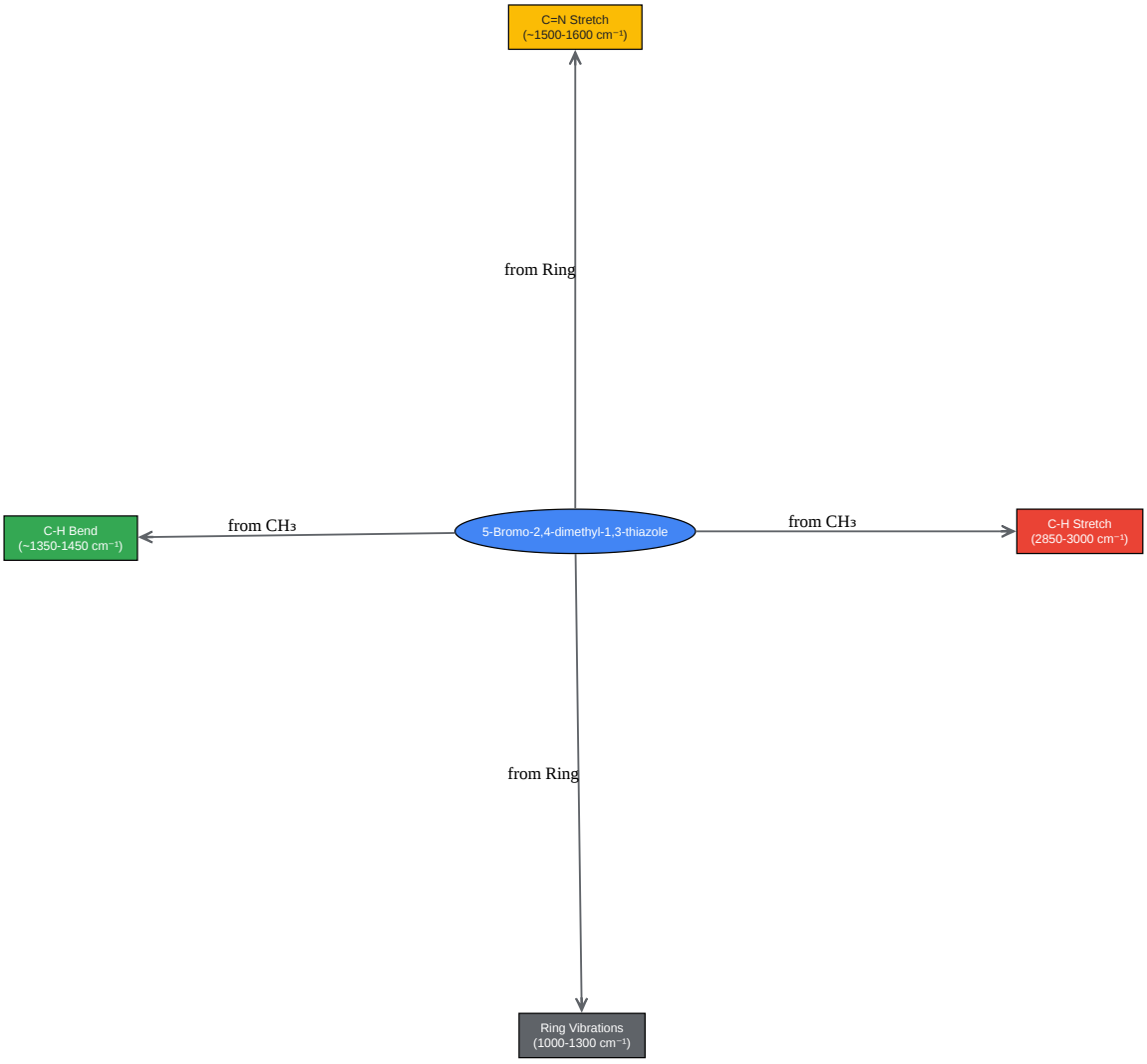
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The Attenuated Total Reflectance (ATR) method is often preferred for solid samples due to its simplicity and lack of sample preparation.[7][8][9]

- Background Spectrum: Ensure the ATR crystal (typically diamond or zinc selenide) is clean. Run a background spectrum of the empty crystal. This is a critical self-validating step, as the background is subtracted from the sample spectrum to remove interfering signals from atmospheric CO_2 and water vapor.
- Sample Application: Place a small amount (a few milligrams) of the solid **5-Bromo-2,4-dimethyl-1,3-thiazole** powder directly onto the ATR crystal.
- Apply Pressure: Use the instrument's pressure arm to press the sample firmly against the crystal. Good contact is essential for a strong, high-quality signal. The causality here is that the IR beam undergoes internal reflection within the crystal, creating an evanescent wave that penetrates a few micrometers into the sample; poor contact weakens this interaction.
- Data Acquisition: Collect the sample spectrum. The instrument typically co-adds multiple scans (e.g., 32 or 64) to enhance the signal-to-noise ratio.
- Data Processing & Cleaning: The previously collected background spectrum is automatically subtracted. Clean the sample from the crystal using a suitable solvent (e.g., isopropanol or acetone) and a soft tissue.

Diagram: Key IR-Active Functional Groups

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Caption: Vibrational modes of **5-Bromo-2,4-dimethyl-1,3-thiazole**.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of a compound and offers clues to its structure through analysis of its fragmentation patterns.

Expected Mass Spectrometry Data (Electron Ionization, EI)

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m/z (mass-to-charge)	Relative Intensity (%)	Proposed Ion
191 / 193	**~98% / 100%**	**$[M]^{+\cdot}$ (Molecular Ion)**
112	Moderate	$[M - Br]^+$

| various | Low-Moderate | Further fragments |

Interpretation and Experimental Rationale:

- Molecular Ion Peak $[M]^{+\cdot}$: The most critical piece of information is the molecular ion peak. For **5-Bromo-2,4-dimethyl-1,3-thiazole**, this peak appears as a distinctive doublet at m/z 191 and 193. This pattern is the definitive signature of a molecule containing one bromine atom, due to the nearly equal natural abundance of its two isotopes, ^{79}Br and ^{81}Br.[10] This observation is a powerful confirmation of the elemental formula. The molecular weight of the compound is 192.08 g/mol .[1]

- Nitrogen Rule: The molecular ion has an odd nominal mass (191/193). According to the Nitrogen Rule, a molecule with an odd molecular weight must contain an odd number of nitrogen atoms, which is consistent with the single nitrogen in the thiazole ring.[10]

- Fragmentation: Electron Ionization (EI) is a "hard" ionization technique that imparts significant energy, causing the molecular ion to fragment.[11][12] A primary and logical fragmentation pathway is the loss of the bromine radical, which would result in a fragment ion at m/z 112 ($[C_5H_6NS]^+$). Observing this fragment further validates the structure.

Protocol: Acquiring the EI Mass Spectrum

- Sample Introduction: A small amount of the sample is introduced into the mass spectrometer, often via a direct insertion probe for solids or after separation by a gas chromatograph (GC-MS). The sample is volatilized in a high vacuum environment.

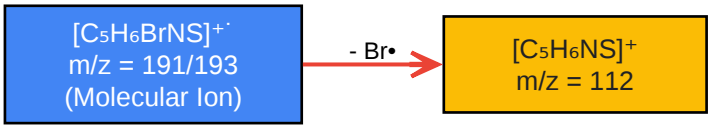
- Ionization: In the ion source, the gaseous molecules are bombarded by a beam of high-energy electrons (typically 70 eV).[11][12] This energy is chosen because it maximizes the ionization efficiency for most small organic molecules and leads to reproducible fragmentation patterns that are suitable for library matching.[12] The collision ejects an

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electron from the molecule, creating a positively charged radical cation, the molecular ion ($[M]^{+\cdot}$).

- Acceleration: The newly formed ions are accelerated out of the ion source by an electric field, forming a focused ion beam.
- Mass Analysis: The ion beam travels through a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates the ions based on their mass-to-charge ratio (m/z).
- Detection: The separated ions strike a detector, which generates a signal proportional to the number of ions at each m/z value. This creates the mass spectrum.

Diagram: Mass Spectrometry Fragmentation Pathway



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- 1. scbt.com [scbt.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. rsc.org [rsc.org]
- 4. asianpubs.org [asianpubs.org]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. drawellanalytical.com [drawellanalytical.com]

- 8. lpdlabservices.co.uk [lpdlabservices.co.uk]
- 9. jascoinc.com [jascoinc.com]
- 10. Interpretation of Mass Spectra—EI-MS - Creative Proteomics Blog [creative-proteomics.com]
- 11. bitesizebio.com [bitesizebio.com]
- 12. chromatographyonline.com [chromatographyonline.com]
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